

# Essential Safety and Handling Protocols for DA-1241

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## Compound of Interest

Compound Name:	DA-1241
CAS No.:	1914136-10-9
Cat. No.:	B15605608

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When handling the investigational compound **DA-1241**, a GPR119 agonist, prioritizing safety through appropriate personal protective equipment (PPE) and adherence to established laboratory protocols is paramount. Although specific safety data sheet (SDS) information is not publicly available, a precautionary approach based on the compound's nature as a research chemical is essential for minimizing exposure and ensuring a safe laboratory environment. In clinical trials, **DA-1241** has been noted for its favorable safety profile and good tolerability.<sup>[1][2][3]</sup> However, the potential hazards associated with direct contact or aerosol inhalation in a laboratory setting warrant robust protective measures.

## Immediate Safety and Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense for researchers and scientists. The following table summarizes the recommended PPE for handling **DA-1241** based on standard laboratory safety practices for investigational compounds.

Body Part	Personal Protective Equipment (PPE)	Specifications and Recommendations
Hands	Disposable Nitrile Gloves	Double-gloving is recommended to prevent contamination.[4] Change gloves immediately if contaminated or every 30-60 minutes.[4] Avoid latex gloves due to potential allergies.
Eyes	Safety Glasses with Side Shields or Goggles	Must be worn at all times in the laboratory to protect against splashes.
Face	Face Shield	Recommended in conjunction with safety glasses or goggles when there is a higher risk of splashes or aerosol generation.
Body	Laboratory Coat	A buttoned, long-sleeved lab coat provides a primary barrier against contamination.
Respiratory	N95 Respirator or Higher	Recommended when handling the compound as a powder or when aerosolization is possible to prevent inhalation.

## Operational Plan for Handling DA-1241

A systematic approach to handling **DA-1241** will minimize the risk of exposure and cross-contamination.

### 1. Preparation and Engineering Controls:

- Designated Area: All handling of **DA-1241** should occur in a designated area, such as a chemical fume hood or a biological safety cabinet, to contain any potential spills or aerosols.

- Clean Workspace: Ensure the work area is clean and free of clutter before beginning any procedure.

- Spill Kit: A spill kit appropriate for chemical spills should be readily accessible.

## 2. Weighing and Aliquoting (for solid compound):

- Ventilation: Perform all weighing and aliquoting of powdered **DA-1241** within a certified chemical fume hood to prevent inhalation of fine particles.
- Anti-Static Weighing Dishes: Use anti-static weighing dishes to minimize the dispersal of the powder.
- Careful Transfer: Transfer the compound carefully to minimize the creation of dust.

## 3. Solution Preparation:

- Contained System: Whenever possible, prepare solutions in a closed system to minimize the release of vapors or aerosols.
- Slow Addition: When dissolving the compound, add it slowly to the solvent to avoid splashing.

## 4. Experimental Use:

- Clear Labeling: All containers with **DA-1241** must be clearly labeled with the compound name, concentration, date, and responsible researcher's name.
- Avoid Hand-to-Mouth Contact: Do not eat, drink, or apply cosmetics in the laboratory.

# Disposal Plan

Proper disposal of **DA-1241** and associated waste is crucial to prevent environmental contamination and accidental exposure.

## 1. Waste Segregation:

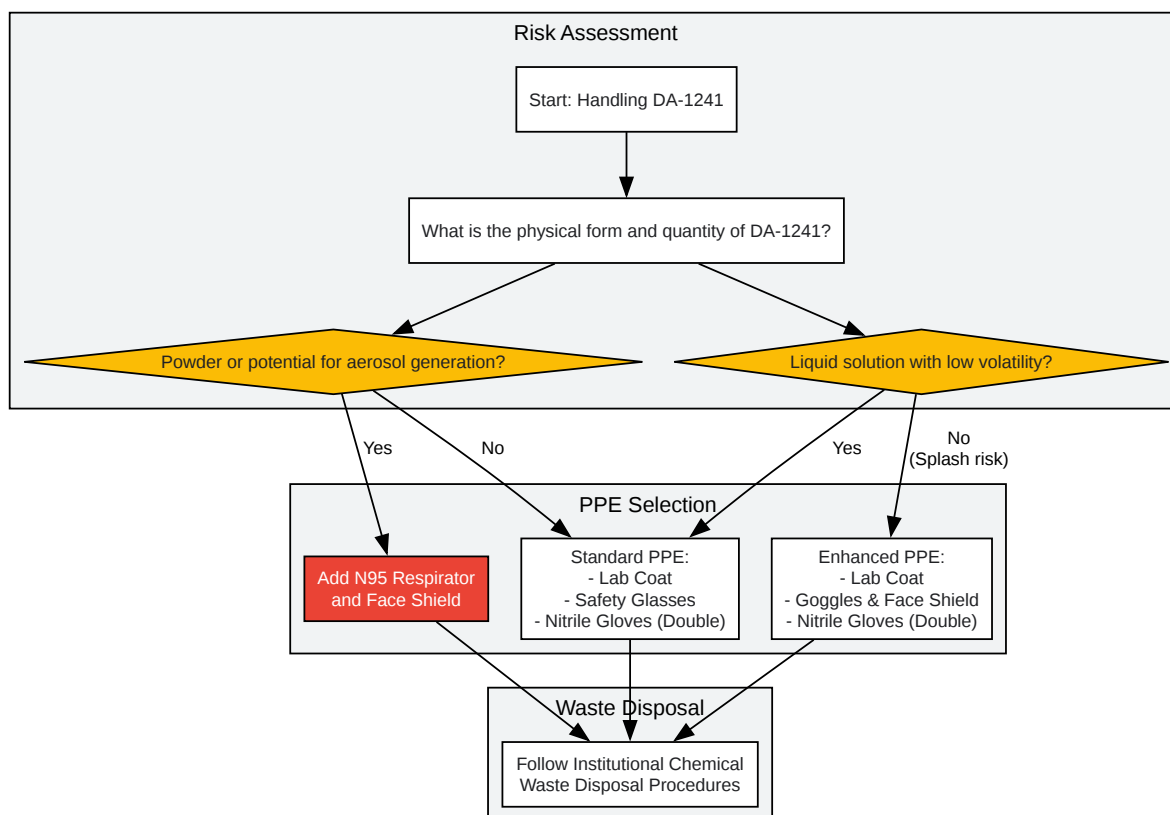
- **Solid Waste:** All disposable materials that have come into contact with **DA-1241**, such as gloves, weighing paper, and pipette tips, should be collected in a dedicated, clearly labeled hazardous waste container.
- **Liquid Waste:** Unused solutions of **DA-1241** and contaminated solvents should be collected in a separate, labeled hazardous liquid waste container. Do not pour chemical waste down the drain.

## 2. Waste Disposal:

- **Follow Institutional Guidelines:** Adhere strictly to your institution's and local regulations for the disposal of chemical waste.
- **Waste Pickup:** Arrange for the pickup and disposal of hazardous waste through your institution's Environmental Health and Safety (EHS) office.

## Logical Workflow for PPE Selection

The following diagram illustrates the decision-making process for selecting the appropriate level of PPE when working with **DA-1241**.



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### PPE Selection Workflow for **DA-1241**

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## References

- [1. Metavia Inc. Presents Data on DA-1241, GPR119 Agonist, Demonstrating Both Hepatoprotective and Glucose-Regulating Effects in Patients with Presumed Mash, at the EASL Congress 2025 | MarketScreener \[marketscreener.com\]](#)
- [2. Efficacy and Safety of GPR119 Agonist DS-8500a in Japanese Patients with Type 2 Diabetes: a Randomized, Double-Blind, Placebo-Controlled, 12-Week Study - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. MetaVia Presents Data on DA-1241, a GPR119 Agonist, Demonstrating Both Hepatoprotective and Glucose-Regulating Effects in Patients with Presumed MASH, at the EASL Congress 2025 \[prnewswire.com\]](#)
- [4. G Protein-Coupled Receptor 119 \(GPR119\) Agonists for the Treatment of Diabetes: Recent Progress and Prevailing Challenges - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Essential Safety and Handling Protocols for DA-1241]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15605608/docs#essential-safety-and-handling-protocols-for-da-1241\]](https://www.benchchem.com/product/b15605608/docs#essential-safety-and-handling-protocols-for-da-1241)

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